

Silver Dibenzyl Phosphate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Silver dibenzyl phosphate

Cat. No.: B032769

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An in-depth examination of the synthesis, properties, and applications of **silver dibenzyl phosphate**, a versatile phosphorylating agent in organic and medicinal chemistry.

Introduction

Silver dibenzyl phosphate is a key organophosphate reagent utilized primarily as a phosphorylating agent in the synthesis of various organic molecules, including pharmaceuticals and their intermediates. Its utility stems from the reactive nature of the silver-phosphate bond and the use of benzyl groups as readily removable protecting groups for the phosphate moiety. This technical guide provides a comprehensive overview of **silver dibenzyl phosphate**, including its chemical and physical properties, detailed synthesis protocols, and its application in key chemical transformations, with a focus on methodologies relevant to researchers, scientists, and drug development professionals.

Properties of Silver Dibenzyl Phosphate

A summary of the key physical and chemical properties of **silver dibenzyl phosphate** is presented in Table 1.

Property	Value	Reference
CAS Number	50651-75-7	[1][2]
Molecular Formula	C ₁₄ H ₁₄ AgO ₄ P	[1][3]
Molecular Weight	385.10 g/mol	[1]
Appearance	Off-white to light grey or brown powder	
Melting Point	215 °C	[2]
Solubility	Insoluble in water, soluble in refluxing benzene	

Synthesis of Silver Dibenzyl Phosphate

Silver dibenzyl phosphate is synthesized from dibenzyl phosphate through a neutralization reaction followed by precipitation with a silver salt. The following protocol provides a detailed method for its preparation.

Experimental Protocol: Synthesis of Silver Dibenzyl Phosphate

Materials:

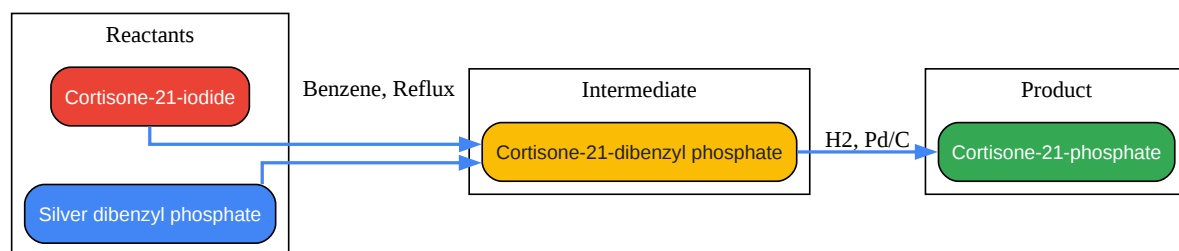
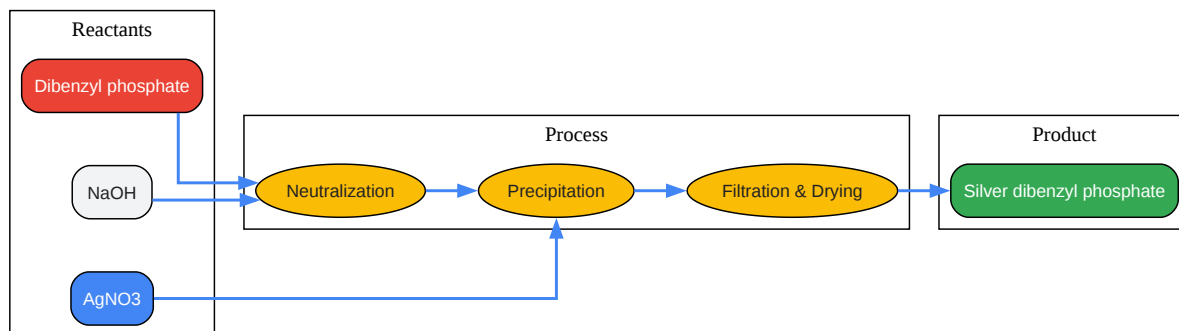
- Dibenzyl phosphate
- 1 N Sodium hydroxide (NaOH) solution
- Silver nitrate (AgNO₃)
- Deionized water
- Phosphorus pentoxide (P₄O₁₀)
- Ice bath
- Filtration apparatus

- Vacuum desiccator

Procedure:

- Dissolve 2.78 g (10 mmol) of dibenzyl phosphate in 40 mL of deionized water and cool the solution in an ice bath.
- While stirring, slowly add 1 N NaOH solution dropwise until the pH of the reaction mixture reaches approximately 7. At this point, the solid dibenzyl phosphate should be almost completely dissolved.
- In a separate beaker, prepare a solution of 1.89 g (11 mmol) of silver nitrate in 20 mL of deionized water.
- Slowly add the silver nitrate solution to the dibenzyl phosphate solution. A white solid will precipitate.
- Collect the white solid by filtration and wash it thoroughly with deionized water.
- Dry the resulting solid in a vacuum desiccator over phosphorus pentoxide. This will yield **silver dibenzyl phosphate** as a white solid.

Expected Yield: 3.18 g (82.5%)



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References

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